analytical methods for characterizing 1-ethyl-3-methyl-4-nitro-1H-pyrazole

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Compound of Interest

Compound Name:	*1-ethyl-3-methyl-4-nitro-1H-pyrazole*
CAS No.:	*1001500-32-8*
Cat. No.:	*B1639288*

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An In-depth Guide to the Analytical Characterization of **1-ethyl-3-methyl-4-nitro-1H-pyrazole**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive suite of analytical methodologies for the detailed characterization of **1-ethyl-3-methyl-4-nitro-1H-pyrazole**. As a substituted nitropyrazole, this compound belongs to a class of molecules with significant relevance in medicinal chemistry and as energetic materials.[1] Rigorous analytical characterization is therefore paramount for ensuring purity, confirming structural identity, and establishing safety parameters. This document outlines detailed protocols for chromatographic, spectroscopic, and thermal analysis techniques, designed for researchers, scientists, and drug development professionals. The methodologies are built upon established principles for the analysis of related heterocyclic and nitroaromatic compounds, providing a robust framework for quality control and research applications.

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Introduction and Physicochemical Overview

1-ethyl-3-methyl-4-nitro-1H-pyrazole is a heterocyclic compound featuring a pyrazole core, a five-membered ring with two adjacent nitrogen atoms. The ring is substituted with an ethyl group at the N1 position, a methyl group at the C3 position, and an electron-withdrawing nitro group at the C4 position. This substitution pattern dictates its chemical properties, including its polarity, thermal stability, and spectroscopic signature. The accurate determination of these properties is a critical step in any research or development pipeline. While extensive public data for this specific molecule is limited, its properties and analytical behavior can be reliably predicted based on comprehensive studies of analogous nitropyrazoles.[1][2]

Table 1: Predicted Physicochemical Properties of **1-ethyl-3-methyl-4-nitro-1H-pyrazole**

Property	Value	Source
Molecular Formula	$C_6H_9N_3O_2$	Calculated
Molecular Weight	155.15 g/mol	Calculated
IUPAC Name	1-ethyl-3-methyl-4-nitro-1H-pyrazole	Standard Nomenclature
Appearance	Expected to be a white to pale yellow solid	Analogy to similar compounds[2]
Solubility	Expected to be soluble in organic solvents (e.g., Acetonitrile, Methanol, DMSO)	General chemical principles

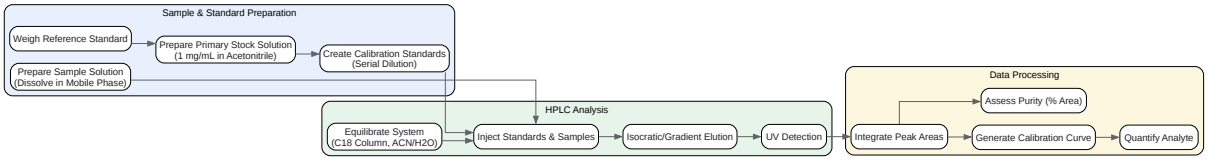
Chromatographic Analysis for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is the premier technique for assessing the purity of nitropyrazole derivatives and quantifying them in various matrices.[3] A reversed-phase method (RP-HPLC) is most suitable, as it separates compounds based on hydrophobicity, effectively resolving the target analyte from potential starting materials, by-products, and degradation products.

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Causality in Method Design:

- Column Choice (C18): A C18 column is selected for its versatility and strong hydrophobic retention, which is ideal for retaining and separating small organic molecules like nitropyrazoles.[4]
- Mobile Phase (Acetonitrile/Water): An acetonitrile/water gradient is chosen for its excellent solvating power and UV transparency. The ratio is optimized to achieve a suitable retention time, ensuring the analyte elutes as a sharp, symmetrical peak, well-resolved from any impurities.[3][5]
- UV Detection: Nitropyrazoles possess a chromophore due to the conjugated system of the pyrazole ring and the nitro group, leading to strong UV absorbance. The detection wavelength is selected at an absorbance maximum to ensure high sensitivity.[4][5]



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Caption: Workflow for HPLC Purity and Quantification Analysis.

Protocol 2.1: RP-HPLC Method for Purity Determination

- Instrumentation: HPLC system with a UV-Vis detector, autosampler, and column oven.

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- Chromatographic Conditions:
  - Column: C18, 4.6 x 250 mm, 5 µm particle size.
  - Mobile Phase: Acetonitrile and Water (60:40 v/v).
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 270 nm (This should be optimized by running a UV scan of the analyte).
- Standard Preparation:
  - Accurately weigh approximately 10 mg of **1-ethyl-3-methyl-4-nitro-1H-pyrazole** reference standard and dissolve in 10 mL of acetonitrile to create a 1 mg/mL stock solution.
  - Prepare a working standard of approximately 50 µg/mL by diluting the stock solution with the mobile phase.
- Sample Preparation:
  - Prepare a sample solution of approximately 50 µg/mL in the mobile phase.
  - Filter the sample through a 0.45 µm syringe filter before injection to protect the column.
- Analysis Procedure:
  - Equilibrate the column with the mobile phase until a stable baseline is achieved.
  - Inject a blank (mobile phase) to ensure no system contamination.
  - Inject the working standard solution multiple times (e.g., n=5) to establish system suitability (checking for retention time consistency and peak area precision).

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- Inject the sample solution.

- Data Interpretation:

  - Determine the purity by calculating the percentage area of the main analyte peak relative to the total area of all peaks in the chromatogram.

Spectroscopic Characterization for Structural Elucidation

A combination of spectroscopic techniques is essential for the unambiguous confirmation of the molecular structure of **1-ethyl-3-methyl-4-nitro-1H-pyrazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework of the molecule.

- ^{1}H NMR: The proton NMR spectrum will confirm the presence and connectivity of the ethyl and methyl groups. The chemical shifts will be influenced by the aromatic pyrazole ring and the electron-withdrawing nitro group.

  - Expected Signals:

    - A quartet (~4.2-4.4 ppm) and a triplet (~1.4-1.6 ppm) for the ethyl group (-CH_2-CH_3).

    - A singlet (~2.4-2.6 ppm) for the methyl group at the C3 position.

    - A singlet (~8.0-8.5 ppm) for the proton at the C5 position of the pyrazole ring.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each carbon atom in the molecule, confirming the carbon backbone. The carbon attached to the nitro group (C4) is expected to be significantly downfield.[6]

Protocol 3.1.1: NMR Sample Preparation and Analysis

- Weigh 5-10 mg of the purified compound.

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- Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean NMR tube.
- Acquire ^1H and ^{13}C NMR spectra on a suitable NMR spectrometer (e.g., 400 MHz or higher).
- Process the data, referencing the spectra to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The most characteristic signals for **1-ethyl-3-methyl-4-nitro-1H-pyrazole** will be the strong absorptions from the nitro group.[6]

- Expected Absorption Bands:
  - ~1560-1500 cm^{-1}: Asymmetric N-O stretching of the nitro group (strong intensity).
  - ~1370-1300 cm^{-1}: Symmetric N-O stretching of the nitro group (strong intensity).
  - ~3100-3000 cm^{-1}: C-H stretching from the pyrazole ring and alkyl groups.
  - ~1600-1450 cm^{-1}: C=N and C=C stretching vibrations within the pyrazole ring.

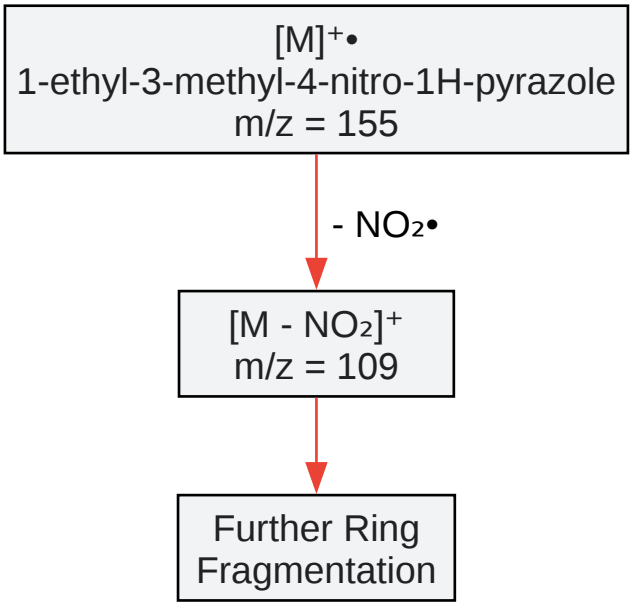
Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural clues through its fragmentation pattern. Gas Chromatography-Mass Spectrometry (GC-MS) is a common method for analyzing such compounds.[7]

- Expected Fragmentation: The fragmentation of nitropyrazoles is well-documented.[8] A primary fragmentation pathway involves the loss of the nitro group (NO_2•, mass 46) or a rearrangement followed by loss of other small molecules.
  - $[M]^+$•: The molecular ion peak should be observed at m/z 155.
  - $[M - NO_2]^+$: A significant fragment at m/z 109 resulting from the loss of the nitro group.

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- Further fragmentation of the pyrazole ring would lead to smaller characteristic ions.



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Caption: Predicted primary fragmentation pathway in mass spectrometry.

Table 2: Summary of Expected Spectroscopic Data

Technique	Expected Observations
^{1}H NMR	Signals for ethyl (quartet, triplet), methyl (singlet), and pyrazole-H (singlet).
^{13}C NMR	Distinct signals for all 6 carbon atoms.
IR (FT-IR)	Strong absorptions at ~1530 cm^{-1} and ~1350 cm^{-1} (NO_2 group).
MS (EI)	Molecular ion at m/z 155; key fragment at m/z 109 ($[M-NO_2]^+$).

Thermal Analysis for Stability Assessment

Given that many nitropyrazole derivatives are energetic materials, thermal analysis is a critical component of their characterization to assess thermal stability and decomposition behavior.[1]

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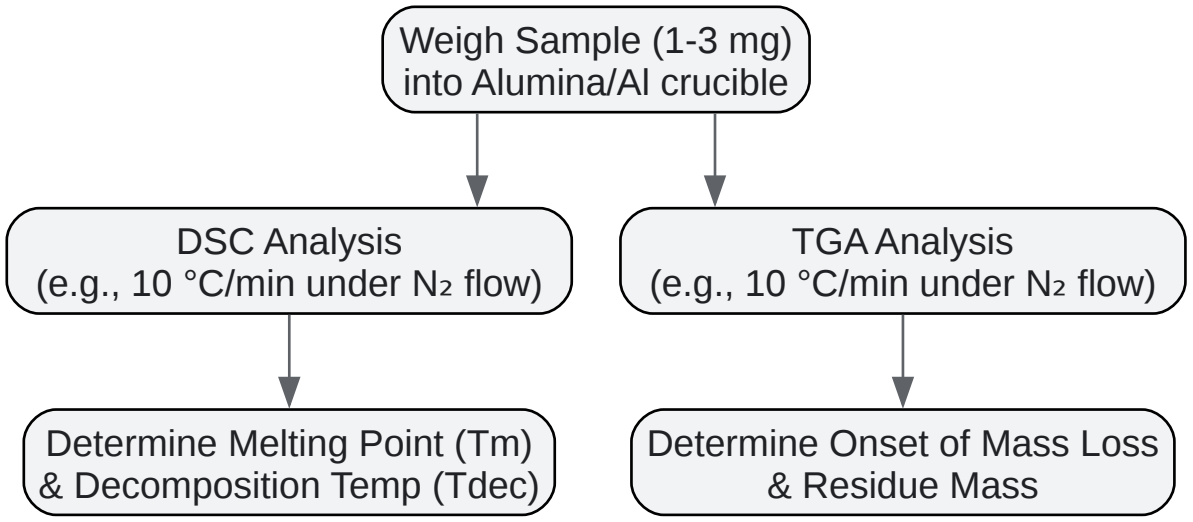
[9]

- Differential Scanning Calorimetry (DSC): DSC measures the heat flow into or out of a sample as a function of temperature. It is used to determine the melting point and the exothermic decomposition temperature (Tdec). A sharp, strong exotherm indicates a rapid release of energy upon decomposition.

- Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as a function of temperature. It provides information on the temperature at which decomposition begins and the mass loss associated with this process.

Causality in Thermal Analysis:

The thermal stability of nitropyrazoles is largely determined by the strength of the C-NO_2 or N-NO_2 bonds, which are often the weakest bonds in the molecule and the first to break upon heating.[10][11] The decomposition of N-alkylated nitropyrazoles often initiates with complex reaction pathways that can include nitro-group migration or ring cleavage.[1]



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Caption: Workflow for Thermal Analysis using DSC and TGA.

Protocol 4.1: General Procedure for Thermal Analysis

- Instrumentation: A calibrated DSC and TGA instrument.

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- Sample Preparation: Accurately weigh 1-3 mg of the sample into an appropriate crucible (e.g., aluminum for DSC, alumina for TGA).
- DSC Method:
  - Heat the sample from ambient temperature to ~350 °C at a constant rate (e.g., 10 °C/min).
  - Use an inert atmosphere (e.g., nitrogen flow at 50 mL/min).
  - Record the heat flow to identify endothermic events (melting) and exothermic events (decomposition).
- TGA Method:
  - Heat the sample from ambient temperature to ~500 °C at a constant rate (e.g., 10 °C/min).
  - Use an inert atmosphere (e.g., nitrogen flow at 50 mL/min).
  - Record the mass loss as a function of temperature.

Conclusion

The comprehensive analytical characterization of **1-ethyl-3-methyl-4-nitro-1H-pyrazole** requires an integrated approach. The protocols detailed in this guide, including RP-HPLC for purity, NMR, IR, and MS for structural confirmation, and DSC/TGA for thermal stability, provide a robust framework for researchers. While based on established methods for analogous compounds, these protocols serve as a validated starting point for the complete and accurate characterization of this specific molecule, ensuring data integrity for applications in pharmaceutical development, materials science, and chemical research.

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